

solubility of arsenic (III) sulfide in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arsenic (III) sulfide

Cat. No.: B7800559

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Arsenic (III) Sulfide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **arsenic (III) sulfide** (As_2S_3). The document details its solubility in various solvents, presents quantitative data, outlines experimental protocols for solubility determination, and illustrates key concepts through diagrams.

Executive Summary

Arsenic (III) sulfide, commonly known as orpiment in its mineral form, is an inorganic compound with the formula As_2S_3 . Its solubility is a critical parameter in diverse fields, including geochemistry, environmental science, materials science, and pharmacology. While famously insoluble in water and non-oxidizing acids, As_2S_3 exhibits significant solubility in alkaline and sulfide-containing solutions due to the formation of complex ions. The solubility is also highly dependent on the allotropic form, with amorphous As_2S_3 being orders of magnitude more soluble than its crystalline counterpart.^[1] This guide synthesizes available data to provide a detailed understanding of these properties.

Quantitative Solubility Data

The solubility of **arsenic (III) sulfide** is not a simple constant but varies significantly with the solvent, pH, temperature, and the physical form of the solid. The data below is collated from

various experimental studies.

Table 1: Solubility of **Arsenic (III) Sulfide** in Aqueous Media

Solvent/Condition	Form	Temperature	Solubility	Citation(s)
Pure Water	Crystalline	18 °C	0.5 mg/L (0.00005 g/100g)	
Aqueous Solution (pH 2-5)	Crystalline (Orpiment)	Not Specified	1.93 mg/L	[1]
Aqueous Solution (pH < 6.5)	Amorphous	Not Specified	43.5 mg/L (minimum)	[1]

Table 2: Solubility Product Constant (Ksp) of **Arsenic (III) Sulfide**

The solubility product provides a measure of a solid's dissolution in an aqueous solution. Discrepancies in reported values may stem from differences in experimental conditions or the use of crystalline versus amorphous forms.

Ksp Value	pKsp	Temperature	Notes	Citation(s)
$\sim 1 \times 10^{-28}$	28.4	18 °C	Calculated from pKsp.	
2.90×10^{-72}	71.54	Not Specified	Value from a theoretical problem; seems anomalously low.	[2]

Table 3: Qualitative Solubility in Various Solvents

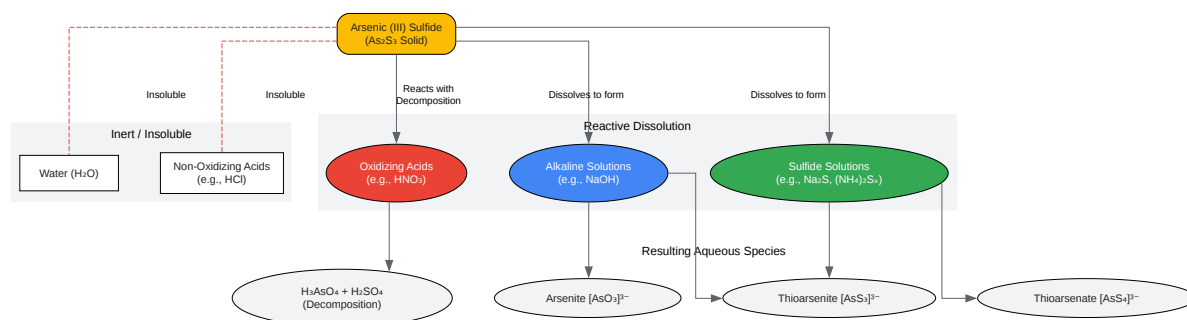
Solvent Class	Specific Solvent(s)	Solubility	Mechanism / Resulting Species	Citation(s)
Acids (Non-oxidizing)	Hydrochloric Acid (HCl)	Very low; slowly soluble in hot HCl	Limited dissolution. Can be precipitated in 6M HCl.	[3][4]
Acids (Oxidizing)	Nitric Acid (HNO ₃)	Soluble (with decomposition)	Oxidation of As(III) to As(V) (arsenic acid) and S(II) to S(VI) (sulfuric acid).	[4]
Alkaline Solutions	Sodium Hydroxide (NaOH)	Soluble	Forms a mixture of arsenite (AsO ₃ ³⁻) and thioarsenite (AsS ₃ ³⁻) ions.	[4][5]
Sulfide Solutions	Sodium Hydrosulfide (NaSH), Ammonium Sulfide ((NH ₄) ₂ S)	Soluble	Forms soluble pyramidal trithioarsenite anion (AsS ₃ ³⁻).	[4]
Polysulfide Solutions	Ammonium Polysulfide ((NH ₄) ₂ S _x)	Soluble	Forms soluble ammonium thioarsenate ((NH ₄) ₃ AsS ₄).	[6][7][8]
Other Inorganics	Liquid Ammonia	Soluble	-	[4]
Organic Solvents	Ethanol	Soluble	-	
Benzene, Carbon Disulfide	Insoluble	-		

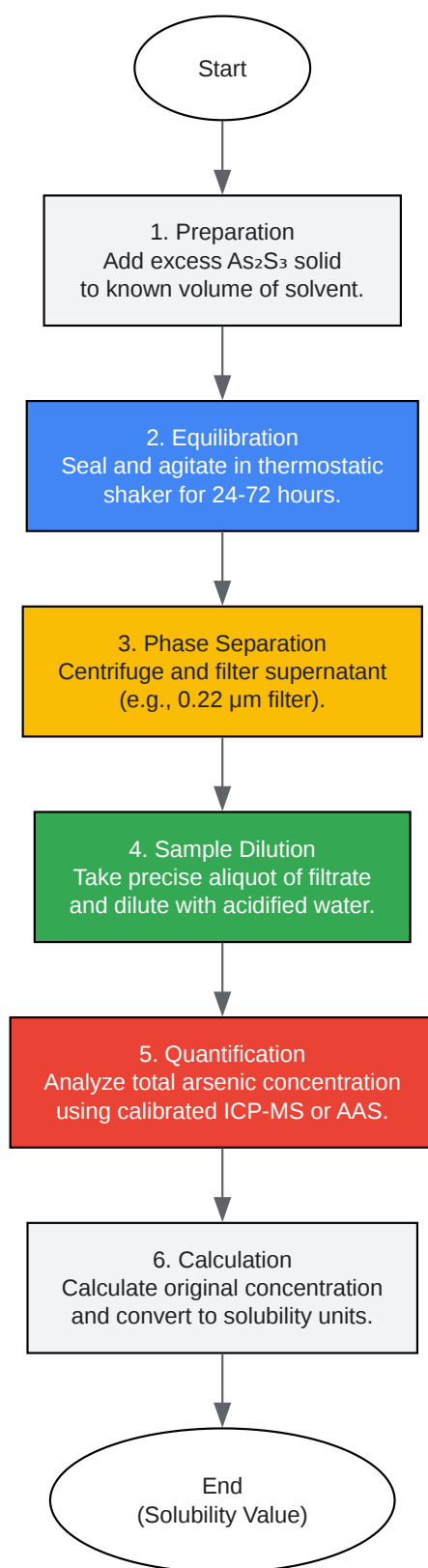
Dissolution Chemistry and Mechanisms

The solubility behavior of As_2S_3 is governed by its chemical reactivity with the solvent.

- In Water and Non-Oxidizing Acids: As_2S_3 is a covalently bonded solid with very low polarity, leading to its extremely low solubility in water.[5] Its insolubility in non-oxidizing acids like HCl is a hallmark property used in traditional qualitative analysis schemes.[4]
- In Alkaline Media (e.g., NaOH): Dissolution in strong bases occurs via a nucleophilic attack by hydroxide ions on the arsenic centers. This breaks down the polymeric As_2S_3 structure, leading to the formation of soluble arsenite (AsO_3^{3-}) and thioarsenite (AsS_3^{3-}) species.[4][5] The overall reaction can be represented as: $\text{As}_2\text{S}_3 + 6\text{OH}^- \rightarrow \text{AsO}_3^{3-} + \text{AsS}_3^{3-} + 3\text{H}_2\text{O}$
- In Sulfide Solutions (e.g., Na_2S , $(\text{NH}_4)_2\text{S}$): Sulfide and hydrosulfide ions are highly effective at dissolving As_2S_3 . They react to form soluble thioarsenite complexes, primarily the trithioarsenite ion (AsS_3^{3-}).[4] With polysulfides, further reaction leads to the formation of thioarsenates, such as AsS_4^{3-} . [6][7] The dissolution in sodium hydrosulfide can be shown as: $\text{As}_2\text{S}_3 + 3\text{S}^{2-} \rightarrow 2\text{AsS}_3^{3-}$

Below is a diagram illustrating these logical solubility relationships.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Arsenic trisulfide (As_2S_3) occurs naturally as the orange-yellow ... | Study Prep in Pearson+ [pearson.com]
- 3. chemwhat.com [chemwhat.com]
- 4. Arsenic trisulfide - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. As_2S_3 is soluble in $(\text{NH}_4)_2\text{S}_2$ (yellow ammonium sulphide) due to the fo - askITians [askitians.com]
- 7. ` As_2S_3 ` is soluble in ` $(\text{NH}_4)_2\text{S}_2$ ` (yellow ammonium sulphide) due to the formation of (a) _____. [allen.in]
- 8. As_2S_3 is soluble in NH_4S_2 yellow ammonium sulphide class 11 chemistry CBSE [vedantu.com]
- To cite this document: BenchChem. [solubility of arsenic (III) sulfide in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7800559#solubility-of-arsenic-iii-sulfide-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com